

A Comprehensive Toxicological Profile of Bandrowski's Base

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Compound of Interest

Compound Name: *Bandrowski's base*

Cat. No.: *B1216380*

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An In-depth Guide for Researchers and Drug Development Professionals

This technical guide provides a detailed examination of the toxicological profile of **Bandrowski's base** (BB), a trimeric oxidation product of p-phenylenediamine (PPD). Formed during the oxidative process of permanent hair dyeing, **Bandrowski's base** is a compound of significant interest due to its potent toxicological properties.^{[1][2]} This document synthesizes current knowledge on its formation, chemical properties, toxicological endpoints, and the experimental methodologies used for its assessment, aimed at providing a crucial resource for professionals in toxicology, chemical safety, and cosmetic science.

Chemical Identity and Properties

Bandrowski's base, first prepared by Polish chemist Ernst Bandrowski, is a stable intermediate in the oxidative polymerization of PPD.^[3] It is characterized as a yellow to dark brown crystalline solid.^{[3][4]} Its formation is a critical aspect of the chemistry of permanent hair dyes, where PPD is a primary intermediate.^[3]

Table 1: Chemical and Physical Properties of **Bandrowski's Base**

Property	Value	Source(s)
CAS Number	20048-27-5	[3][4][5]
Molecular Formula	C ₁₈ H ₁₈ N ₆	[3][4][5]
Molecular Weight	~318.4 g/mol	[3][4]
IUPAC Name	N,N''-(2,5-diamino-2,5-cyclohexadiene-1,4-diylidene)bis(1,4-benzenediamine)	[3][4]
Appearance	Yellow to dark brown crystalline solid/powder	[3][4]
Classification	Quinone imine	[3]

| Synonyms | 2,5-Diamino-N,N'-bis(p-aminophenyl)-1,4-benzoquinone diimine |[4] |

Formation Pathway and Exposure

Bandrowski's base is not an ingredient in hair dye formulations but rather a byproduct formed in situ. Its genesis occurs when p-phenylenediamine (PPD), a primary intermediate in oxidative hair dyes, undergoes oxidation, typically facilitated by hydrogen peroxide under alkaline conditions.[2][3] In the absence of a "coupler" molecule, which would normally react with oxidized PPD to form the desired hair color, the PPD intermediates can self-couple to form the stable trimeric structure of **Bandrowski's base**. [3][6] The formation is favored at a higher alkaline pH (greater than 10.0).[5] It is estimated that approximately 3–5% of PPD used in the dyeing process can be converted into **Bandrowski's base**. [7]

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